

# Commercial Availability and Synthetic Guide for Ethyl 4-(2-oxopropyl)benzoate

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## Compound of Interest

Compound Name: *Ethyl 4-(2-oxopropyl)benzoate*

Cat. No.: B1342161

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This technical guide provides a comprehensive overview of the commercial availability and synthetic routes for **Ethyl 4-(2-oxopropyl)benzoate** (CAS No: 73013-51-1), a valuable building block in pharmaceutical and chemical research. This document includes a summary of commercial suppliers, detailed experimental protocols for its synthesis, and key physical and chemical properties to support laboratory applications.

## Commercial Availability

**Ethyl 4-(2-oxopropyl)benzoate** is available from a number of chemical suppliers, primarily for research and development purposes. The purity of the commercially available compound is typically around 95%. Below is a summary of suppliers offering this product. For the most current pricing and availability, it is recommended to contact the suppliers directly.

Supplier	Catalog Number	Purity	Available Quantities
BenchChem	B1342161	~95%	Inquire
Rieke Metals	7610	Inquire	Inquire
ChemicalBook	CB81010448	Inquire	Inquire
Angene International	AG005CYA	Inquire	Inquire

## Physicochemical Data

A summary of the key physical and chemical properties of **Ethyl 4-(2-oxopropyl)benzoate** is presented below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value
CAS Number	73013-51-1 <a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>3</sub> <a href="#">[1]</a>
Molecular Weight	206.24 g/mol <a href="#">[1]</a>
Melting Point	Not available
Boiling Point	Not available
Density	Not available

## Synthesis of Ethyl 4-(2-oxopropyl)benzoate

The primary route for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate** is the Fischer esterification of its corresponding carboxylic acid precursor, 4-(2-oxopropyl)benzoic acid, with ethanol in the presence of an acid catalyst.

### Step 1: Synthesis of 4-(2-oxopropyl)benzoic acid (Precursor)

A detailed experimental protocol for the synthesis of the precursor, 4-(2-oxopropyl)benzoic acid, is not readily available in the searched literature. However, it is a known compound with a reported melting point of 156-157 °C.

### Step 2: Fischer Esterification of 4-(2-oxopropyl)benzoic acid

The following is a generalized experimental protocol for the Fischer esterification of a benzoic acid derivative, which can be adapted for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate**.

**Materials:**

- 4-(2-oxopropyl)benzoic acid
- Anhydrous Ethanol (absolute)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Organic solvent for extraction (e.g., Diethyl ether or Ethyl acetate)

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(2-oxopropyl)benzoic acid in an excess of anhydrous ethanol. A significant molar excess of ethanol is used to drive the equilibrium towards the product.
- Acid Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
  - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
  - Remove the excess ethanol under reduced pressure using a rotary evaporator.
  - Dissolve the residue in an organic solvent such as diethyl ether or ethyl acetate.

- Transfer the organic solution to a separatory funnel and wash it sequentially with water, a saturated solution of sodium bicarbonate (to neutralize the acidic catalyst), and finally with brine.
- Drying and Solvent Removal:
  - Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
  - Filter off the drying agent.
  - Remove the organic solvent by rotary evaporation to yield the crude **Ethyl 4-(2-oxopropyl)benzoate**.
- Purification: The crude product can be further purified by column chromatography on silica gel if necessary.

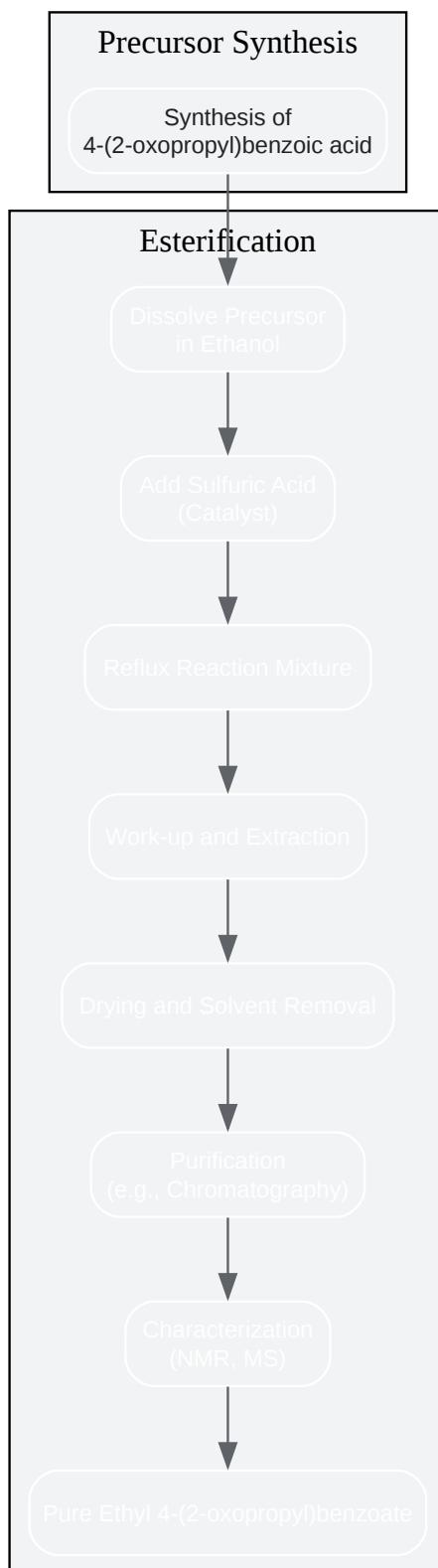
## Experimental and Logical Diagrams

To visualize the procurement and synthesis workflow, the following diagrams are provided.



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Caption: A typical procurement workflow for acquiring research chemicals.



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Caption: A logical workflow for the synthesis of **Ethyl 4-(2-oxopropyl)benzoate**.

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## References

- 1. Ethyl 4-(2-oxopropyl)benzoate | 73013-51-1 | Benchchem [benchchem.com]
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